Essential Safety and Operational Guide for Handling Protein Kinase C (19-36)

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Compound of Interest

Compound Name:	*Protein Kinase C (19-36)*
CAS No.:	*113731-96-7*
Cat. No.:	*B612403*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Protein Kinase C (19-36)**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While **Protein Kinase C (19-36)** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care as its toxicological properties have not been fully investigated.[1] Potential hazards include the possibility of allergic reactions and mild irritation upon contact with skin, eyes, or the respiratory tract.[1] Ingestion may lead to gastrointestinal irritation.[1]

Recommended Personal Protective Equipment:

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PPE Category	Item	Specification	Rationale
Hand Protection	Gloves	Chemical-impermeable	To prevent skin contact and potential allergic reactions.[2]
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1-rated	To protect eyes from dust particles and splashes.[3]
Body Protection	Laboratory Coat	Standard	To protect skin and clothing from accidental spills.[3]
Respiratory Protection	N95 Respirator (or equivalent)	NIOSH (US) or CEN (EU) approved	Recommended when handling the lyophilized powder to avoid inhalation of dust.[1] Not generally required for solutions.

Handling and Storage Protocols

Proper handling and storage are vital to ensure the stability and efficacy of **Protein Kinase C (19-36)**.

Receiving and Storage:

Condition	Lyophilized Peptide	Reconstituted Solution
Short-term Storage	-20°C (1-2 weeks)	4°C (up to one week) or -20°C
Long-term Storage	-80°C	-20°C or -80°C (in aliquots)
Light Exposure	Store away from bright light	Store away from bright light
Moisture	Keep vial tightly capped. Equilibrate to room temperature before opening.	Avoid repeated freeze-thaw cycles.

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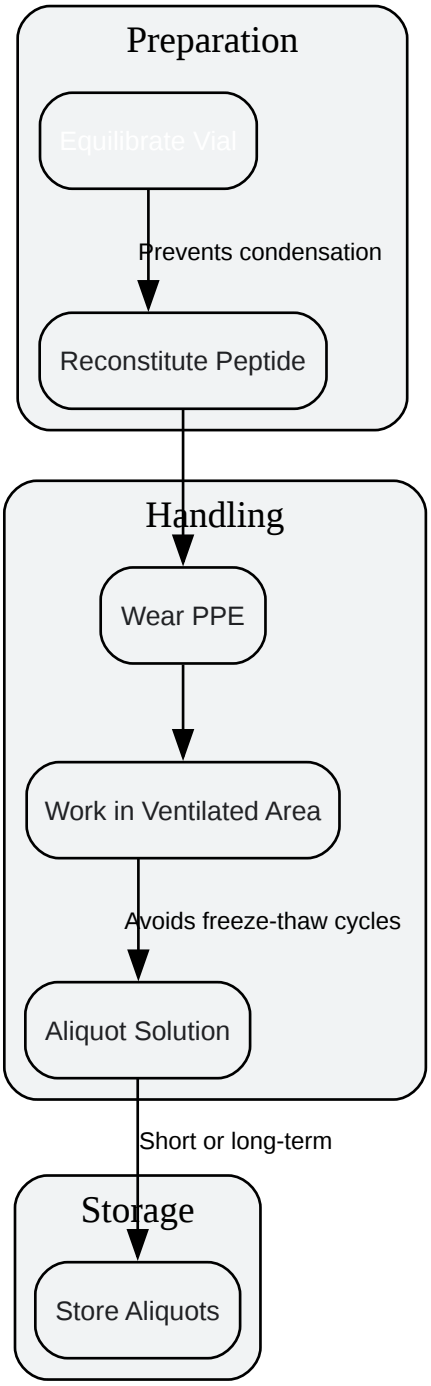
Experimental Workflow for Handling:



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Workflow for preparing **Protein Kinase C (19-36)** for use.

First Aid and Emergency Procedures

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In the event of exposure, follow these immediate first aid measures.

Exposure Route	First Aid Procedure
Skin Contact	Remove contaminated clothing and shoes. Flush skin with copious amounts of water for at least 15 minutes. Seek medical attention.[1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate eyelids. Seek medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[1]
Ingestion	If the person is conscious, wash out their mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][2]

Spill and Disposal Plan

Proper containment and disposal are necessary to maintain a safe laboratory environment.

Spill Response:

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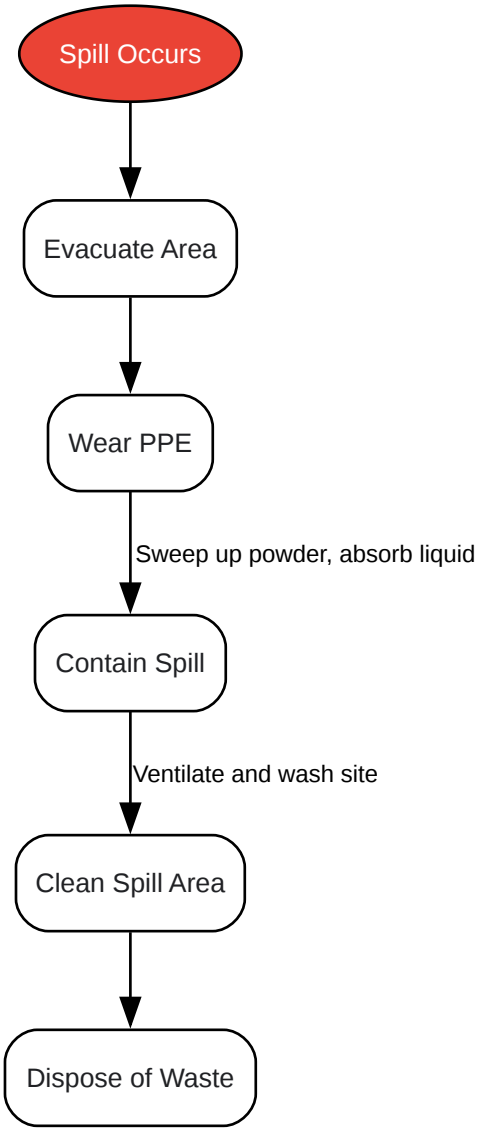

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Procedural flow for managing a spill of **Protein Kinase C (19-36)**.

Waste Disposal:

- Solid Waste: Collect spilled powder or contaminated materials (e.g., paper towels) in a sealed bag or container.[1]
- Liquid Waste: Collect unused solutions in a clearly labeled, sealed container.
- Disposal Route: All waste containing **Protein Kinase C (19-36)** should be disposed of in accordance with local, state, and federal regulations for chemical waste. Do not discharge

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into the environment.[2] Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

By adhering to these safety and handling protocols, you can minimize risks and ensure the integrity of your experiments involving **Protein Kinase C (19-36)**.

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